

Application Notes: Use of Arsenicals in Wood Preservation

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Compound of Interest

Compound Name: *Ferric arsenite*

Cat. No.: *B1617063*

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Topic: Use of **Ferric Arsenite** as a Wood Preservative

For: Researchers, Scientists, and Drug Development Professionals

Abstract: This document addresses the inquiry into the use of **ferric arsenite** as a wood preservative. Initial research indicates that **ferric arsenite** is not a recognized or historically used wood preservative for industrial or commercial applications. The primary reasons are its insolubility in water, which is the standard carrier for pressure treatment processes, and the absence of a chemical fixation mechanism to lock the biocide into the wood structure.[1][2][3][4] This document will, therefore, provide detailed application notes and protocols for the most widely used arsenical wood preservative, Chromated Copper Arsenate (CCA), as a comprehensive and relevant alternative. All data, protocols, and mechanisms described herein pertain to CCA.

Introduction to Arsenical Wood Preservatives: CCA

Chromated Copper Arsenate (CCA) is a waterborne wood preservative that has been used since the 1940s to protect wood from fungi, insects (including termites), and marine borers.[5][6][7][8] Its use in residential applications was voluntarily phased out in the U.S. and other regions starting in 2004 due to health and environmental concerns related to arsenic.[9][10] However, it remains in use for many industrial, agricultural, and marine applications.[6][11]

The effectiveness of CCA relies on its three primary components:

- Copper (as Copper(II) oxide): The primary fungicide, protecting against decay and fungi.[5][11]
- Arsenic (as Arsenic pentoxide): The primary insecticide and a secondary fungicide.[5][11]
- Chromium (as Chromium trioxide): Acts as a chemical fixative, binding the copper and arsenic to the wood's cellulose and lignin components.[5][12] This fixation process makes the preservative highly resistant to leaching.[11][13][14]

Data Presentation: CCA Efficacy and Retention

Quantitative data for wood preservation efficacy is primarily defined by the retention of the preservative in the wood, measured in pounds per cubic foot (pcf) or kilograms per cubic meter (kg/m^3). The required retention level is dictated by the intended use and exposure conditions, as specified by standards from organizations like the American Wood Protection Association (AWPA).[15][16]

Table 1: AWPA Standardized Retention Levels for CCA-Treated Wood

| AWPA Use Category | Exposure Environment | Typical Applications | Minimum CCA Retention (pcf) | Minimum CCA Retention (kg/m^3) |
|-------------------|------------------------------|------------------------------------|--------------------------------|---|
| UC1 / UC2 | Interior, dry | Interior construction, millwork | Not typically treated with CCA | Not typically treated with CCA |
| UC3A / UC3B | Exterior, above ground | Decking, railings, fencing | 0.25 | 4.0 |
| UC4A | Ground/freshwater contact | Fence posts, deck posts, poles | 0.40 | 6.4 |
| UC4B | Ground contact, heavy duty | Wood foundations, structural poles | 0.60 | 9.6 |
| UC4C | Ground contact, extreme duty | Critical structural components | 0.80 | 12.8 |

| UC5A / UC5B / UC5C | Marine use (saltwater) | Pilings, bulkheads | 0.60 (splash) to 2.50 (immersion) | 9.6 to 40.0 |

Source: Adapted from AWP standards and industry specifications.[\[15\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Experimental Protocols

Protocol for Pressure Treatment of Wood with CCA (Full-Cell Process)

This protocol describes a generalized industrial full-cell (Bethell) process, designed to achieve maximum preservative retention.

Objective: To impregnate wood with a CCA solution to a specified retention level.

Materials & Equipment:

- Wood stock (e.g., Southern Pine lumber), conditioned to a moisture content of 25% or less.
- CCA preservative solution (typically 2-4% concentration by weight).[\[11\]](#)[\[21\]](#)
- Industrial pressure-treating cylinder (autoclave).
- Vacuum pump and pressure pump.
- Solution storage and mixing tanks.
- Tram for loading wood into the cylinder.
- Personal Protective Equipment (PPE): acid-resistant gloves, splash goggles, respirator, and protective clothing.

Methodology:

- Loading: Stack wood on a tram with spacers to allow for even preservative flow. Move the tram into the pressure cylinder and seal the door.[\[13\]](#)

- **Initial Vacuum:** Apply a vacuum to the cylinder (approx. -22 to -28 inHg) for 30-60 minutes. This removes air from the wood's cellular structure (lumens), allowing for deeper preservative penetration.[\[15\]](#)[\[22\]](#)
- **Flooding the Cylinder:** While maintaining the vacuum, flood the cylinder with the CCA working solution from the storage tank.
- **Pressurization:** Once the cylinder is full, discontinue the vacuum and apply hydraulic pressure (typically 120-150 psi). Maintain pressure for several hours. The duration depends on the wood species, dimensions, and target retention.[\[15\]](#)[\[22\]](#)
- **Final Vacuum:** Release the pressure and pump the excess CCA solution back to the storage tank. Apply a final, short vacuum to remove excess surface solution from the wood.[\[15\]](#)
- **Unloading:** Release the vacuum and open the cylinder. Remove the freshly treated wood.
- **Fixation:** Place the treated wood on a drip pad in a protected area. The fixation reactions, where the chromium chemically binds the copper and arsenic to the wood, will occur over the next several days. Temperature affects the rate of fixation.[\[11\]](#)[\[23\]](#) The wood should not leave the treatment plant until fixation is complete.[\[11\]](#)

Protocol for Evaluating Preservative Efficacy (AWPA E10 Soil-Block Test)

This is a standardized laboratory test to determine the fungal decay resistance of treated wood.

Objective: To determine the minimum toxic threshold (fungicidal efficacy) of the preservative.

Materials & Equipment:

- Wood blocks (e.g., 19x19x19 mm) from a specified wood species.
- CCA solutions of varying concentrations.
- Laboratory-scale treatment apparatus (vacuum desiccator).
- Fungal cultures of wood-destroying fungi (e.g., *Gloeophyllum trabeum*).

- Soil-block culture bottles with feeder strips.
- Incubator maintained at a specific temperature and humidity.
- Analytical balance.

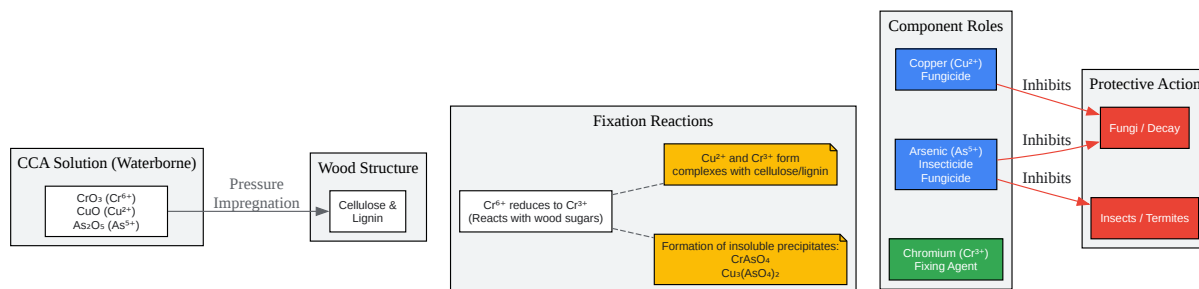
Methodology:

- **Block Preparation:** Number and weigh all wood blocks to the nearest 0.01 g to determine initial dry weight.
- **Treatment:** Place blocks in a vacuum desiccator. Apply a vacuum, then introduce the CCA solution to submerge the blocks. Release the vacuum and allow blocks to soak. Remove blocks, wipe off excess solution, and re-weigh to determine preservative uptake.
- **Conditioning:** Air-dry and condition the treated blocks to allow for fixation and to return them to their initial moisture content.
- **Sterilization & Inoculation:** Sterilize the soil-block culture bottles containing soil and a feeder strip. Inoculate the feeder strip with the test fungus and incubate until the feeder strip is covered with mycelium.
- **Exposure:** Sterilize the treated and untreated control blocks. Place them in the prepared culture bottles in contact with the fungal mycelium.
- **Incubation:** Incubate the bottles at optimal conditions for fungal growth (e.g., 12 weeks at 28°C).
- **Final Assessment:** After incubation, remove the blocks, carefully clean off all surface mycelium, and oven-dry them. Weigh the blocks to determine the final dry weight.
- **Data Analysis:** Calculate the percentage weight loss for each block. Compare the weight loss of treated blocks to untreated controls to determine the preservative's effectiveness at different retention levels.

Visualizations

Mechanism of Action & Fixation Pathway

The following diagram illustrates the roles of the CCA components and the chemical fixation process within the wood structure.

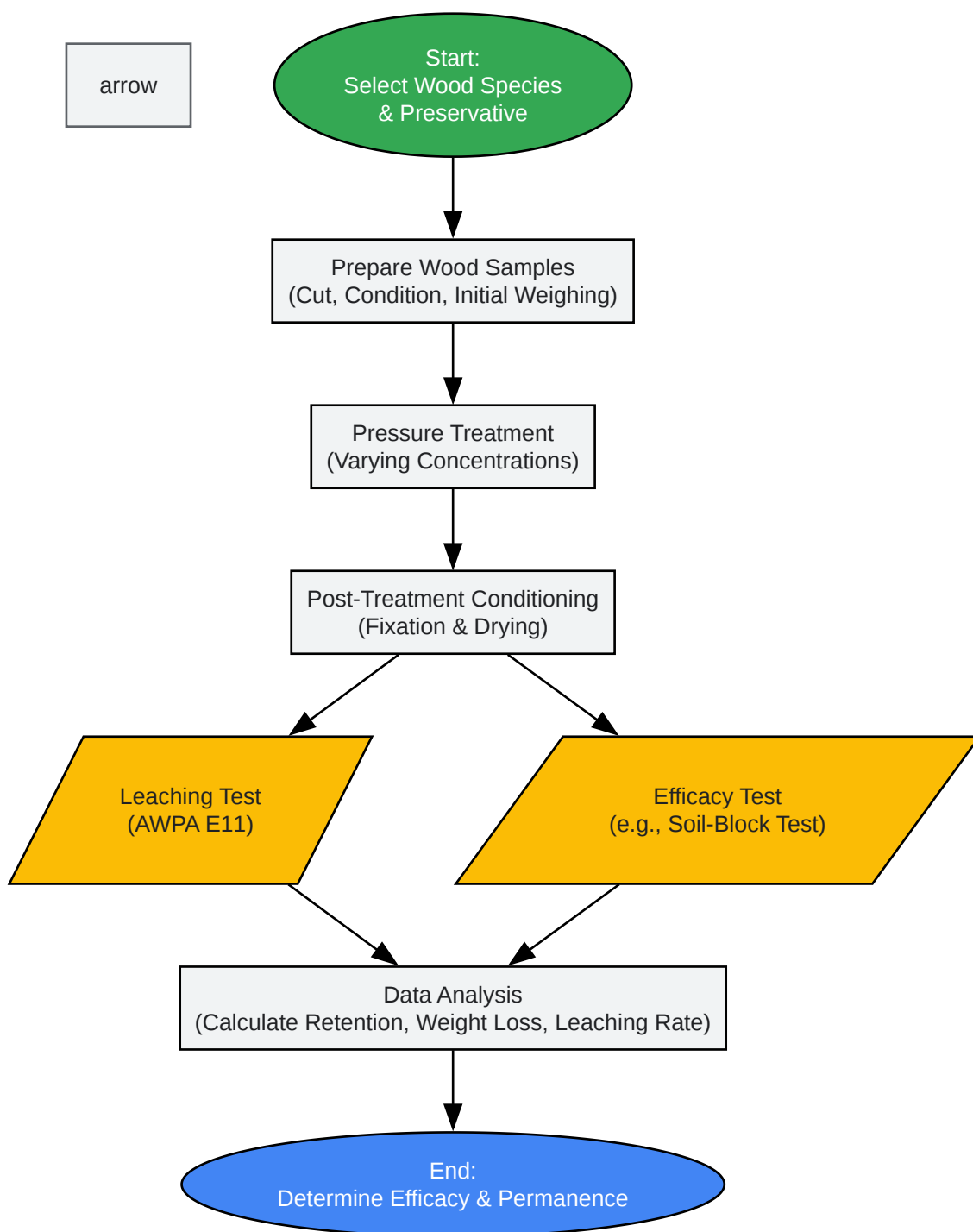


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Caption: Mechanism of Chromated Copper Arsenate (CCA) as a wood preservative.

Experimental Workflow

The diagram below outlines the general workflow for evaluating a candidate wood preservative, from initial treatment to efficacy testing.



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Caption: General workflow for the evaluation of a wood preservative.

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